

Safe Disposal of N-Isobutyrylglycine-d2: A Procedural Guide

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Compound of Interest

Compound Name: *N-Isobutyrylglycine-d2*

Cat. No.: B12408185

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe working environment and regulatory compliance. This guide provides essential safety and logistical information for the disposal of **N-Isobutyrylglycine-d2**, a deuterated derivative of N-Isobutyrylglycine. While the safety data sheet (SDS) for **N-Isobutyrylglycine-d2** may classify it as a non-hazardous substance, the analogous non-deuterated compound, N-Isobutyrylglycine, is associated with potential hazards, including oral toxicity, skin and eye irritation, and respiratory tract irritation.^[1]^[2] Therefore, a cautious approach to disposal is recommended.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, ensure that appropriate personal protective equipment (PPE) is worn. This includes safety goggles with side-shields, protective gloves, and impervious clothing.^[1]^[3] All handling of **N-Isobutyrylglycine-d2** should be conducted in a well-ventilated area, preferably within a laboratory fume hood, to avoid inhalation of any dust or aerosols.^[1]^[2]^[3] An accessible safety shower and eye wash station are mandatory in the work area.^[1]^[3]

In case of exposure:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to lift the eyelids to rinse thoroughly. Seek prompt medical attention.^[3]

- Skin Contact: Wash the affected area with plenty of soap and water. Remove any contaminated clothing and consult a physician.[\[2\]](#)[\[3\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer artificial respiration (avoiding mouth-to-mouth) and seek immediate medical help.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and call a physician or poison control center immediately.[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for N-Isobutyrylglycine and its deuterated form. It is important to note that while the deuterated version is listed as non-hazardous by one supplier, the properties of the parent compound should be considered for safe handling and disposal.

Property	N-Isobutyrylglycine	N-Isobutyrylglycine-d2	Data Source
Molecular Formula	C6H11NO3	C6H9D2NO3	[1] , [3]
Molecular Weight	~145.16 g/mol	~147.17 g/mol	[5] , [6]
Appearance	Solid	White to off-white solid	[1] , [6]
Melting Point	104-106 °C	116 - 119 °C	[1] , [2]
Boiling Point	368 °C at 760 mmHg	No data available	[1]
Density	1.129 g/cm3	No data available	[1]
Storage Temperature	Inert atmosphere, 2-8 °C	Powder: -20 °C (3 years), 4 °C (2 years)	, [6]

Step-by-Step Disposal Protocol

Given the potential hazards associated with the non-deuterated form, **N-Isobutyrylglycine-d2** waste should be managed as a chemical waste stream. Do not dispose of this compound down

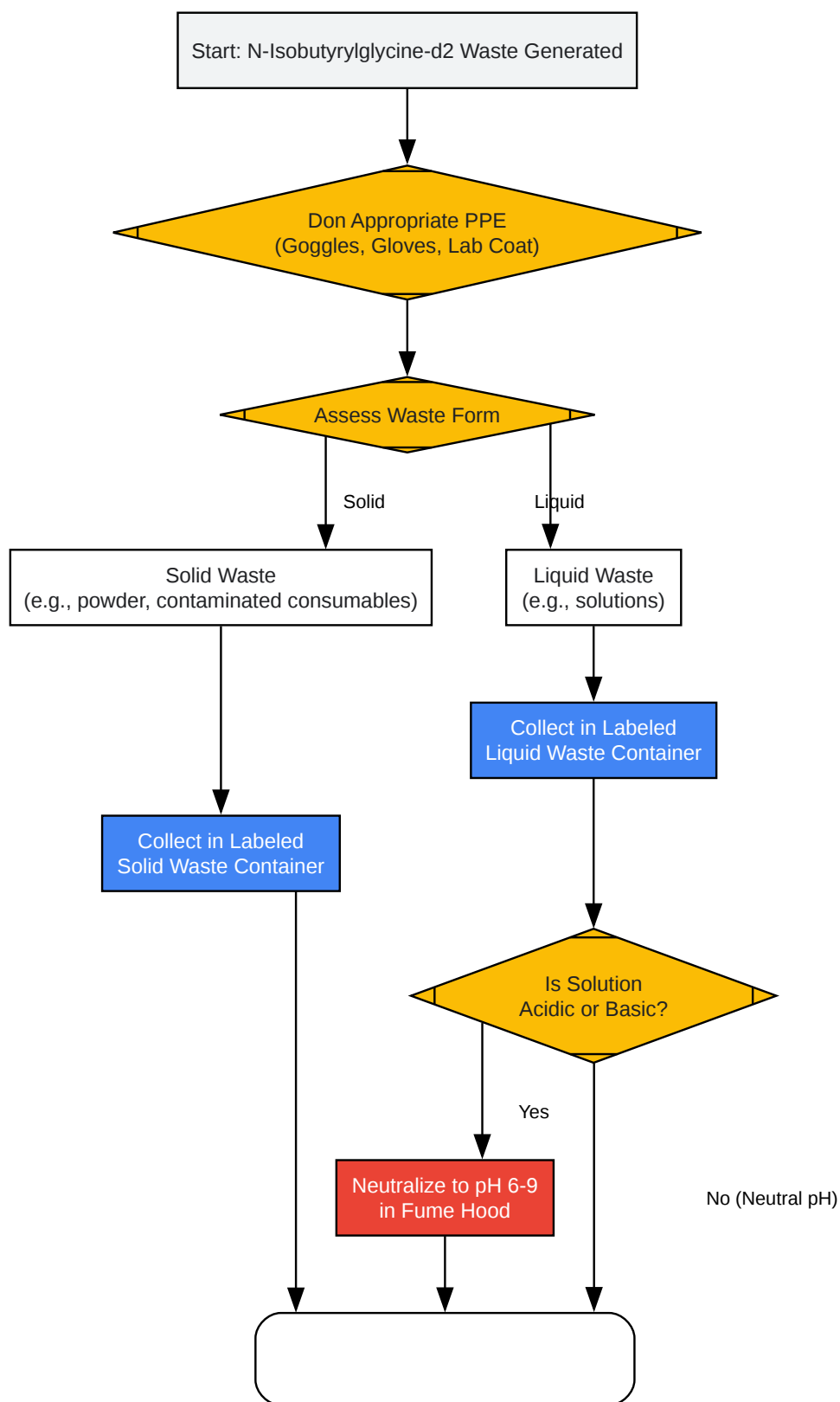
the sanitary sewer unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Experimental Protocol for Waste Neutralization and Disposal:

- Waste Collection:
 - Collect all solid **N-Isobutyrylglycine-d2** waste, including contaminated consumables (e.g., weigh boats, pipette tips), in a clearly labeled, sealed container. The label should include the chemical name ("**N-Isobutyrylglycine-d2** Waste"), the approximate amount, and the date.
 - Collect any solutions containing **N-Isobutyrylglycine-d2** in a separate, compatible, and clearly labeled liquid waste container.
- Neutralization (for acidic or basic solutions):
 - If the waste is in an acidic or basic solution, it should be neutralized before disposal.
 - Work in a fume hood and wear appropriate PPE.
 - For acidic solutions, slowly add a dilute base (e.g., 1M sodium bicarbonate) while monitoring the pH with pH paper.
 - For basic solutions, slowly add a dilute acid (e.g., 1M hydrochloric acid) while monitoring the pH.
 - Aim for a final pH between 6 and 9.^[7]
- Final Disposal:
 - Once collected and neutralized (if necessary), the waste containers should be handed over to your institution's EHS department for final disposal.
 - Most chemical waste of this nature is incinerated at a licensed hazardous waste treatment, storage, and disposal facility.^[7]
 - Follow all institutional and local regulations for chemical waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **N-Isobutyrylglycine-d2**.



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